

Application Note: Strategic Synthesis of -Vinyl and -Divinyl Carboxylic Acids

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Compound of Interest

Compound Name: 2,2-Diethenylheptanoic acid

CAS No.: 114519-98-1

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Introduction & Mechanistic Strategy

The construction of quaternary centers bearing vinyl groups is a high-value transformation in drug development. These motifs serve as rigid structural anchors and reactive handles for Ring-Closing Metathesis (RCM) or further functionalization.

The "Vinyl Halide" Problem

Standard

-alkylation relies on the

attack of an enolate on an alkyl halide. However, vinyl halides (e.g., vinyl bromide) are

hybridized and inert to

attack. Therefore, direct

-vinylation cannot be achieved using simple bases (LDA) and vinyl halides.

Two Strategic Solutions:

- The Allylation Surrogate (Method A): Use Allyl Bromide (reactive electrophile) to install allyl groups. If a true vinyl group is required, the double bond can be isomerized or oxidatively cleaved/Wittig-modified.
- Metal-Catalyzed Cross-Coupling (Method B): Use Palladium or Copper catalysis to force the coupling of an enolate with a vinyl halide or vinyl iodonium salt.

Protocol A: Sequential -Diallylation (Classical Enolate Chemistry)

For the preparation of 2,2-diallyl carboxylic acids (often referred to as "divinyl" scaffolds).

Principle

This method utilizes the high reactivity of allyl bromide to sequentially alkylate the alpha position. Lithium Hexamethyldisilazide (LiHMDS) is preferred over LDA for the second alkylation to minimize aggregate formation and accelerate the reaction at the sterically hindered quaternary center.

Reagents & Equipment[1][2][3]

- Substrate: Carboxylic Acid or Ester (e.g., Phenylacetic acid or ester).[1]
- Base: LiHMDS (1.0 M in THF).
- Electrophile: Allyl Bromide (freshly distilled).
- Solvent: Anhydrous THF (water < 50 ppm).
- Cryogenic Bath: -78°C (Dry ice/Acetone).

Step-by-Step Protocol

- First Alkylation (Mono-Allylation):
 - Charge a flame-dried flask with anhydrous THF and cool to -78°C.
 - Add LiHMDS (2.2 equiv relative to acid substrate).

- Add the Carboxylic Acid (1.0 equiv) dropwise as a solution in THF. Stir for 45 min at -78°C to generate the dianion (enediolate).
- Add Allyl Bromide (1.1 equiv) dropwise.
- Allow to warm to 0°C over 2 hours. Note: Mono-alkylation is rapid.
- Quench with 1M HCl, extract (EtOAc), and concentrate.
- Second Alkylation (Formation of Quaternary Center):
 - Purify the mono-allyl intermediate before proceeding.
 - Cool a solution of the mono-allyl acid (1.0 equiv) in THF to -78°C.
 - Add LiHMDS (2.5 equiv). Excess base is critical to drive deprotonation of the sterically hindered secondary alpha-proton.
 - Stir for 1 hour at -78°C, then warm to -20°C for 15 minutes to ensure full enolization, then re-cool to -78°C.
 - Add Allyl Bromide (1.5 equiv) rapidly.
 - Allow to warm to Room Temperature (RT) overnight. The formation of the quaternary center is slow.
 - Workup: Acidify to pH 2 with cold 1M HCl. Extract with Et2O.
 - Purification: Silica gel chromatography (Hexanes/EtOAc with 1% Acetic Acid).

Data Summary: Typical Yields

Substrate	Electrophile	Base	Product	Yield (%)
Phenylacetic Acid	Allyl Bromide (2.2 eq)	LDA (2.5 eq)	-diallyl acid	85-92%
Propionic Acid	Allyl Bromide (2.2 eq)	LiHMDS (2.5 eq)	-diallyl acid	78-84%

Protocol B: Direct Catalytic α -Vinylolation (Advanced)

For the preparation of true

α -vinyl acids where the double bond is conjugated to the carbonyl.

Principle

Since

fails, we employ Palladium-Catalyzed Cross-Coupling (for esters/nitriles) or Organocatalytic Oxidative Coupling (MacMillan method for aldehydes

acids).

Method B1: Pd-Catalyzed Vinylolation of Esters

This protocol uses a bulky phosphine ligand to facilitate the reductive elimination of the sterically congested quaternary center.

- Catalyst:

or

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- Ligand:

(Tri-tert-butylphosphine) - Critical for vinyl coupling.

- Base: LiHMDS or NaHMDS.
- Electrophile: Vinyl Bromide or Vinyl Tosylate.^[2]

Workflow:

- In a glovebox, mix
(5 mol%) and
(5 mol%) in Toluene.

- Add the Ester substrate (1.0 equiv) and Vinyl Bromide (1.2 equiv).
- Add LiHMDS (1.1 equiv) dropwise at RT.
- Stir at RT to 50°C. Unlike alkyl halides, Pd-catalyzed vinylation often proceeds under milder conditions due to the facile oxidative addition to vinyl-Pd species.
- Hydrolysis: To obtain the free acid, treat the resulting vinyl ester with LiOH in THF/H₂O.

Method B2: Enantioselective Organocatalytic Vinylation (MacMillan Protocol)

Best for chiral

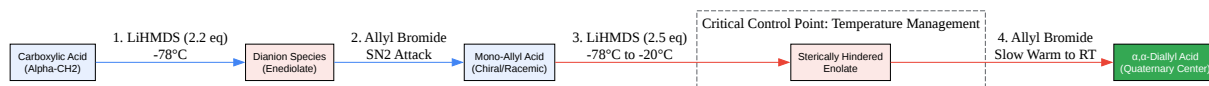
-vinyl acids.

- Vinylation: React an aldehyde with a Vinyl Iodonium Triflate salt using a chiral amine catalyst and CuCl.
- Oxidation: Perform a Pinnick Oxidation () on the resulting -vinyl aldehyde to yield the chiral -vinyl carboxylic acid with no racemization.

Critical Process Visualizations

Figure 1: Mechanistic Pathway for Sequential Diallylation

The following diagram illustrates the stepwise construction of the "divinyl" (diallyl) quaternary center.



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Caption: Stepwise construction of the quaternary center. Note the requirement for higher temperature (-20°C) to ensure deprotonation of the mono-alkylated intermediate.

Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
Incomplete 2nd Alkylation	Steric hindrance prevents enolate formation or attack.	(1) Warm enolization step to -20°C before cooling back to -78°C for alkylation. (2) Add HMPA or DMPU (10-20 vol%) as a cosolvent to break lithium aggregates.
O-Alkylation (Vinyl Ether)	Hard/Soft mismatch.	Ensure the leaving group is Bromide or Iodide (softer). Use Li ⁺ counterion (hard) to protect the oxygen. Avoid K ⁺ bases which favor O-alkylation.
Polymerization	Free radical initiation.	Add a radical inhibitor (BHT) if using vinyl halides in cross-coupling. Ensure strictly oxygen-free conditions.
Low Yield in Pd-Catalysis	Catalyst poisoning or reductive elimination failure.	Switch to or Q-Phos ligands. These bulky, electron-rich ligands accelerate the difficult C-C bond formation at quaternary centers.

References

- Direct C

-Vinylation:

- Skucas, E., MacMillan, D. W. C. (2012). "Enantioselective

-Vinylation of Aldehydes via the Synergistic Combination of Copper and Amine Catalysis". Journal of the American Chemical Society. [\[Link\]](#)

- Pd-Catalyzed Vinylation of Esters

- Hama, T., Hartwig, J. F. (2008).
-Arylation of Esters and Amides". Chemical Reviews. [[Link](#)]
- Note: See section on Vinyl Halide coupling partners using .
- Classical Enolate Alkylation Protocols
 - Myers, A. G., et al. (1997). "Pseudoephedrine as a Practical Chiral Auxiliary for the Synthesis of Highly Enantiomerically Enriched Carboxylic Acids". Journal of the American Chemical Society. [[Link](#)]
 - Provides foundational protocols for handling hindered enol

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Sources

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- 2. Palladium-catalyzed alpha-vinylation of carbonyl compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
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